

Methyl 3,5-dichlorobenzoate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Methyl 3,5-dichlorobenzoate

Cat. No.: B165664

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 3,5-dichlorobenzoate**. The information is intended to support researchers, scientists, and professionals in drug development in ensuring the integrity and reliability of this chemical compound in their work.

Core Chemical and Physical Properties

Methyl 3,5-dichlorobenzoate is a white to off-white solid organic compound.^[1] Its key identifiers and physical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	2905-67-1	[1]
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	[1]
Molecular Weight	205.03 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Synonyms	3,5-Dichlorobenzoic Acid Methyl Ester; Benzoic acid, 3,5-dichloro-, methyl ester	[1][2]

Stability Profile

Methyl 3,5-dichlorobenzoate is considered stable under recommended storage conditions.[3] No dangerous reactions have been reported under normal use.[4] However, it is important to be aware of substances and conditions that can affect its stability.

Incompatible Materials

Contact with strong oxidizing agents should be avoided as they are incompatible with **Methyl 3,5-dichlorobenzoate**. [3][4]

Hazardous Decomposition

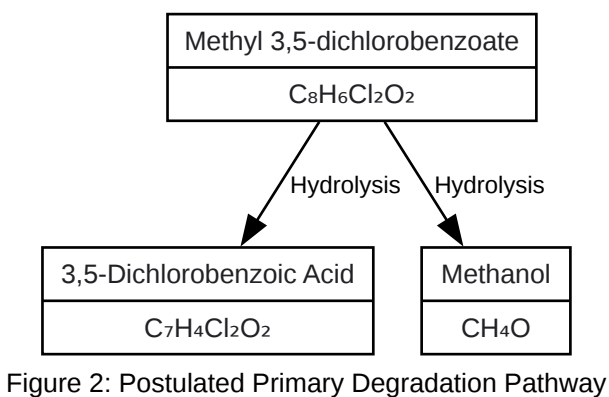
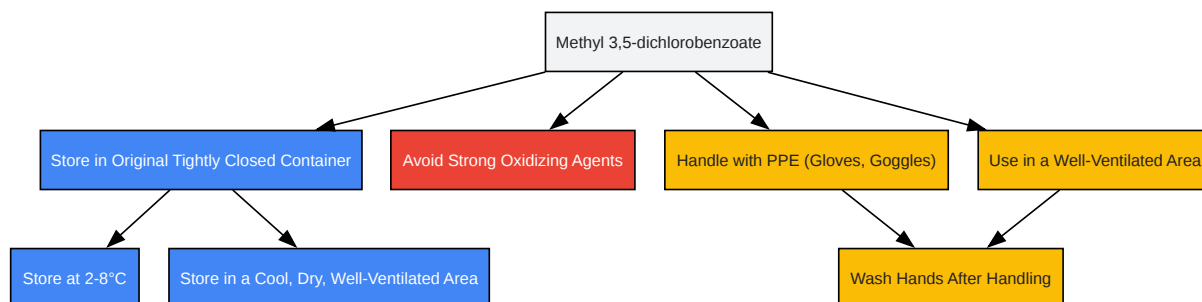
Under fire conditions, the compound can decompose to produce hazardous substances, including carbon oxides and hydrogen chloride gas.[3]

Recommended Storage and Handling

Proper storage and handling are crucial for maintaining the stability and integrity of **Methyl 3,5-dichlorobenzoate**.

Condition	Recommendation	Source
Temperature	2-8°C Refrigerator	[1][5]
Container	Store in original, tightly closed container.	[4]
Environment	Store in a cool, dry, well-ventilated area.	[6]
Handling	Wash hands thoroughly after handling. Avoid contact with skin and eyes. Use with adequate ventilation.	[4][6][7]

A solution of **Methyl 3,5-dichlorobenzoate** in methanol may be stored at ambient temperature (>5 °C).[8]



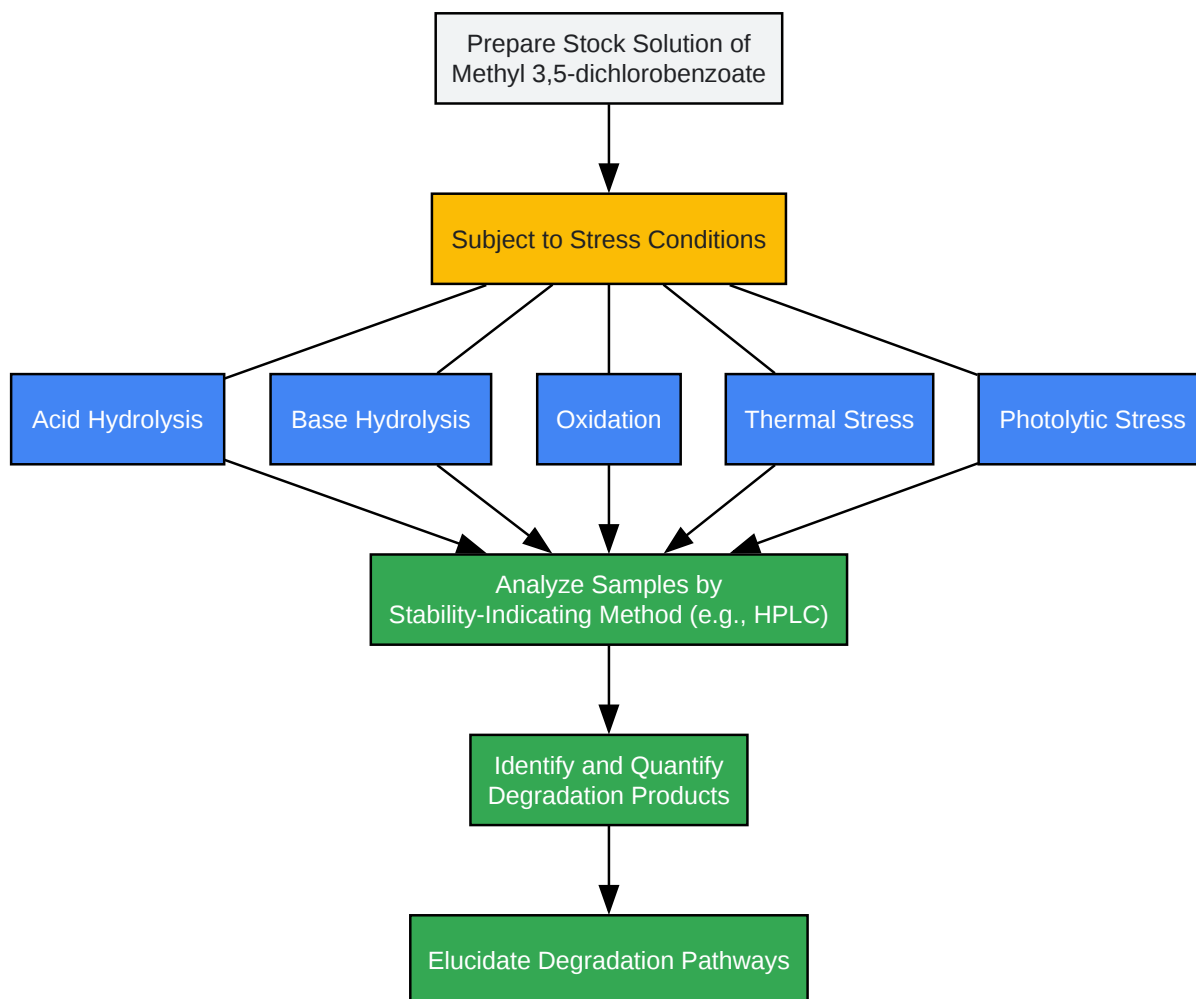


Figure 3: General Workflow for a Forced Degradation Study

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References

- 1. jddtonline.info [jddtonline.info]
- 2. Degradation of 4-Chlorobenzoic Acid by *Arthrobacter* sp - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. CAS 2905-67-1: Methyl 3,5-dichlorobenzoate | CymitQuimica [cymitquimica.com]
- 4. benchchem.com [benchchem.com]
- 5. rjptonline.org [rjptonline.org]
- 6. Methyl 3,5-Dichlorobenzoate | LGC Standards [lgcstandards.com]
- 7. accustandard.com [accustandard.com]
- 8. ijrpp.com [ijrpp.com]
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